

An In-depth Technical Guide on Benzo[b]thiophen-4-ylmethanol

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Compound of Interest

Compound Name: Benzo[b]thiophen-4-ylmethanol

Cat. No.: B1283352

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This document provides a detailed overview of the physicochemical properties of **Benzo[b]thiophen-4-ylmethanol**, a heterocyclic building block relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular properties of **Benzo[b]thiophen-4-ylmethanol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C9H8OS
Molecular Weight	164.22 g/mol
CAS Number	51830-54-7

Table 1: Key physicochemical data for **Benzo[b]thiophen-4-ylmethanol**.[\[1\]](#)[\[2\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.

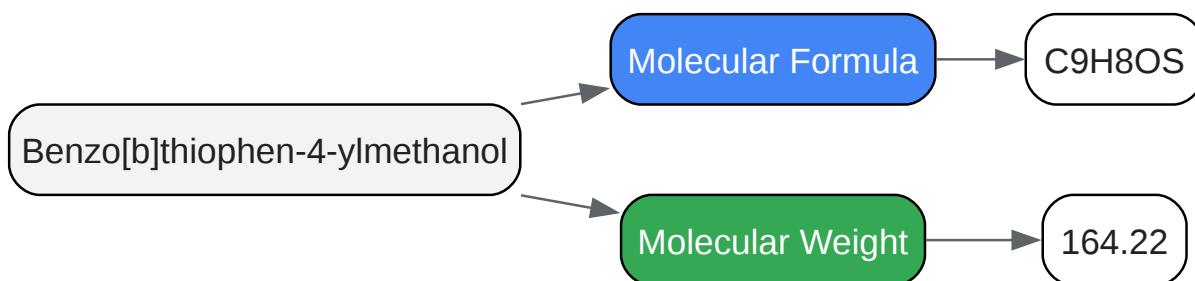
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Figure 1: Relationship between the compound and its molecular properties.

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References

- 1. 5381-24-8|Benzo[b]thiophen-3-ylmethanol|BLD Pharm [bldpharm.com]
- 2. 51830-54-7|Benzo[b]thiophen-4-ylmethanol|BLD Pharm [bldpharm.com]
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